

Essential Safety and Logistics for Handling Talarozole

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Compound of Interest

Compound Name: Talarozole

Cat. No.: B3028408

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Talarozole** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical and Physical Properties of Talarozole

A summary of **Talarozole**'s known chemical and physical properties is provided below.

Property	Value	Reference
IUPAC Name	N-(2-Benzothiazolyl)-N-[4-[2-ethyl-1-(1,2,4-triazo-1-yl)butyl]phenyl]amine	[1]
CAS Number	201410-53-9	[2]
Molecular Formula	C ₂₁ H ₂₃ N ₅ S	[1]
Molar Mass	377.51 g/mol	[1]
Appearance	Solid	[2]
Boiling Point	561.0 ± 60.0 °C at 760 mmHg	[2]
Flash Point	293.1 ± 32.9 °C	[2]
Relative Density	1.26 g/cm ³	[2]
Storage	Store at -80°C for up to 2 years or at -20°C for up to 1 year.	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Talarozole is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4).[2][4]
- Causes skin irritation (Skin corrosion/irritation - Category 2).[2][4]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A).[2][4]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3).[2][4]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Talarozole**. [2][4]

PPE Category	Equipment	Specifications
Hand Protection	Protective gloves	Chemical-resistant gloves.
Eye/Face Protection	Safety glasses with side-shields or goggles	Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Skin and Body Protection	Impervious clothing	A protective disposable gown made of lint-free, low-permeability fabric, with a solid front, long sleeves, and tight-fitting elastic or knit cuffs is recommended.
Respiratory Protection	Suitable respirator	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Experimental Protocols

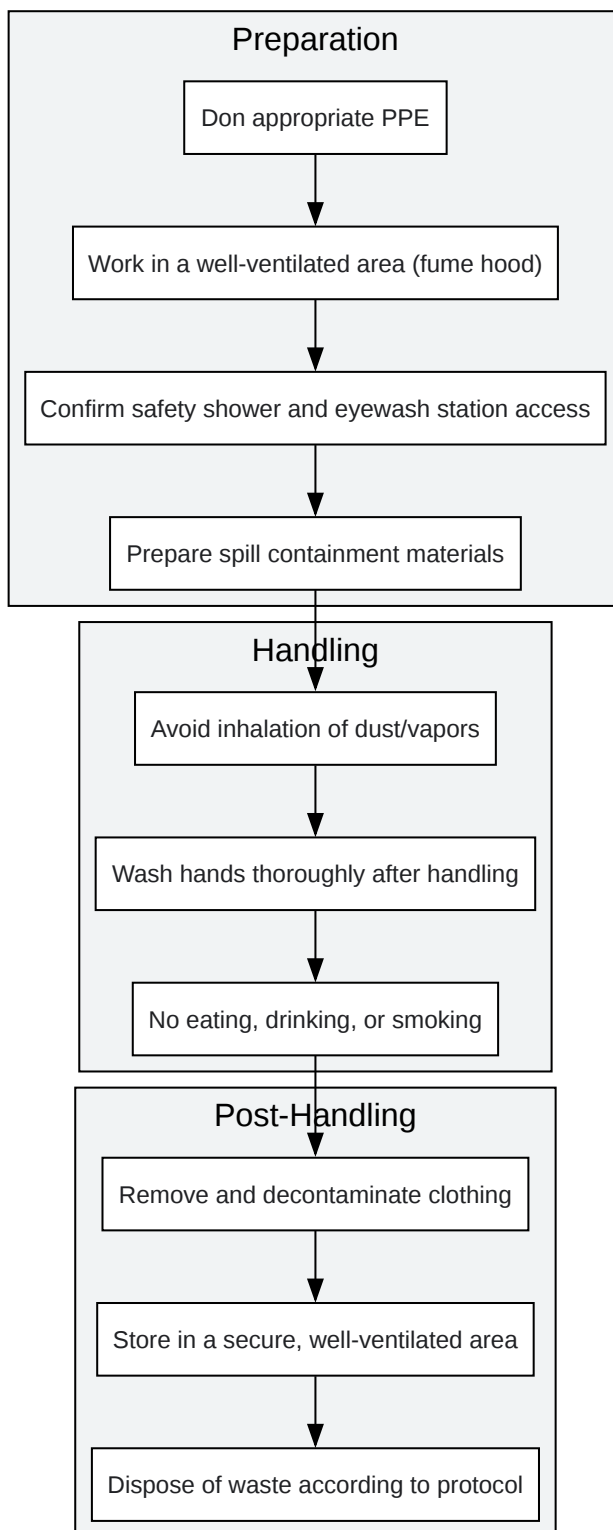
Standard Operating Procedure for Handling Talarozole

This protocol outlines the step-by-step procedure for safely handling **Talarozole** in a research setting.

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)

- Verify the location and functionality of the nearest safety shower and eyewash station.[\[2\]](#)
- Have spill containment materials readily available.
- Handling:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[2\]](#)[\[4\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Post-Handling:
 - Take off contaminated clothing and wash it before reuse.[\[2\]](#)
 - Store **Talarozole** in a well-ventilated place and keep the container tightly closed.[\[2\]](#)
 - Store in a locked-up location.[\[2\]](#)

Standard Operating Procedure for Talarozole Handling



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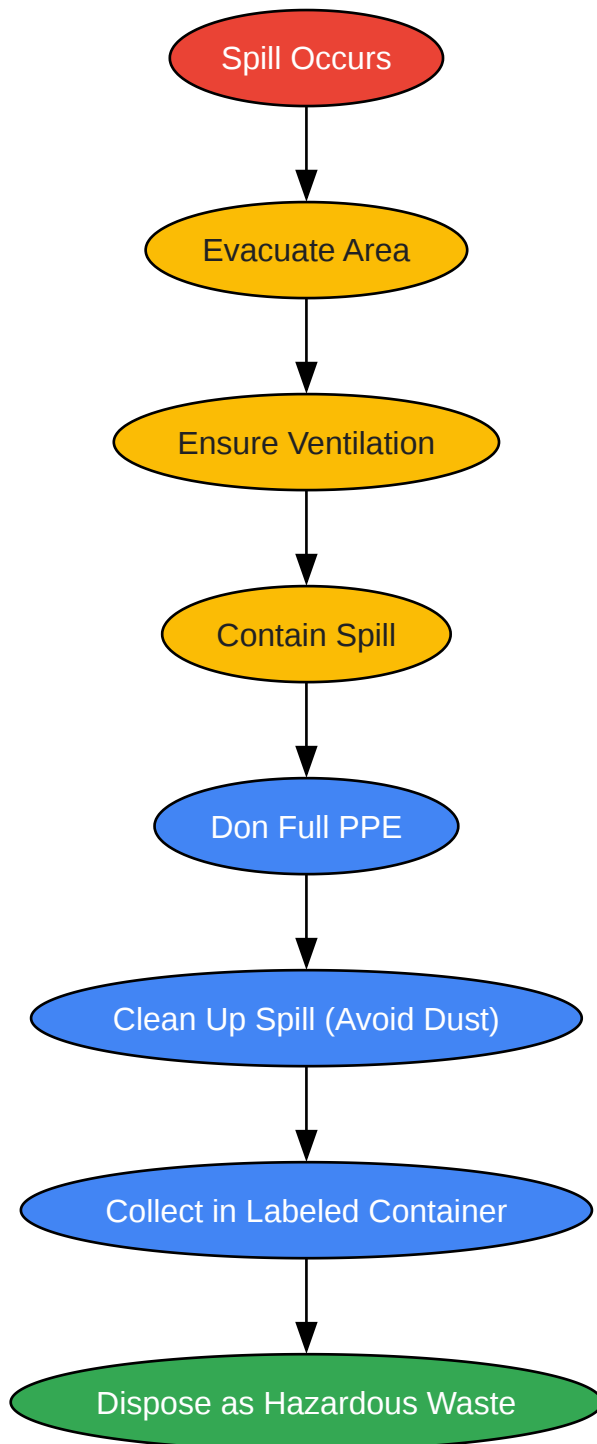
Standard Operating Procedure for **Talarozole** Handling

Spill Response Protocol

In the event of a **Talarozole** spill, follow these steps to ensure safety and proper cleanup.

- Evacuate:
 - Immediately evacuate personnel from the affected area.
- Ventilate:
 - Ensure the area is well-ventilated.
- Containment:
 - Prevent further spread of the spill. Do not let the product enter drains.[\[4\]](#)
- Cleanup:
 - Wear appropriate PPE, including respiratory protection.
 - Use personal protective equipment to avoid dust formation and breathing vapors, mist, or gas.[\[4\]](#)
 - Pick up and arrange disposal without creating dust. Sweep up and shovel the spilled material.[\[4\]](#)
 - Keep the collected waste in suitable, closed containers for disposal.[\[4\]](#)

Talarozole Spill Response Workflow



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Talarozole Spill Response Workflow

Disposal Plan

Proper disposal of **Talarozole** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Identification:** All materials contaminated with **Talarozole**, including the pure substance, solutions, and contaminated labware (e.g., pipette tips, gloves), must be treated as hazardous waste.[5]
- **Segregation:** Do not mix **Talarozole** waste with non-hazardous waste. It should be collected in a dedicated, clearly labeled hazardous waste container.[5]
- **Containerization:** Collect all **Talarozole** waste in a designated, leak-proof container that is compatible with the chemical. The container must be kept closed except when adding waste. [5]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**Talarozole**".[5]
- **Disposal Method:** The primary recommended disposal method is through a licensed hazardous waste management company. High-temperature incineration is the most common and recommended method for the destruction of pharmaceutical waste.[5]
- **Institutional Procedures:** Always consult your institution's Environmental Health and Safety (EHS) department for specific procedures regarding hazardous chemical waste disposal.[5] For clinical trial materials, follow the sponsor's instructions for disposition and destruction.[5]

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References

- 1. Talarozole - Wikipedia [en.wikipedia.org]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. angenechemical.com [angenechemical.com]
- 5. benchchem.com [benchchem.com]
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